

# Application Notes and Protocols for Latent Fingerprint Detection Using Solvent Red 49

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Red 49

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These application notes provide detailed methodologies for the detection of latent fingerprints using **Solvent Red 49**, also known as Rhodamine B Base. The protocols outlined below cover two primary methodologies: a fluorescent powdering technique and a dye staining solution for cyanoacrylate-fumed prints.

## Introduction

**Solvent Red 49** is a fluorescent dye belonging to the xanthene class, recognized for its vibrant pink color and strong fluorescent properties.<sup>[1][2]</sup> In forensic science, its fluorescence is harnessed to enhance the visualization of latent fingerprints on various surfaces that are otherwise invisible to the naked eye.<sup>[3][4]</sup> This document details the preparation and application of **Solvent Red 49**-based reagents for developing latent prints, offering protocols for both powder and solution-based methods.

## Data Presentation

While extensive quantitative comparative studies for **Solvent Red 49** are not readily available in the reviewed literature, the performance of Rhodamine B-based powders has been qualitatively described as producing "sharp and clear prints" on a variety of absorbent and non-absorbent surfaces.<sup>[3]</sup> The following table summarizes the key characteristics and application parameters for the two primary methodologies.

Methodology	Reagent Composition	Application	Visualization	Recommended Surfaces
Fluorescent Powder	Solvent Red 49 with an adhesive mixture (boric acid, talc, barium carbonate) or silica gel.	Dusting with a camelhair or fiberglass brush.	Ultraviolet (UV) light at approximately 365 nm.	A wide range of non-porous surfaces including plastic, glass, and polished wood. <a href="#">[3]</a> <a href="#">[4]</a>
Dye Staining Solution (as part of R.A.Y. formulation)	Solvent Red 49 (as Rhodamine 6G) in combination with Ardrex and Basic Yellow 40 in a solvent mixture.	Spraying or immersion of cyanoacrylate-fumed latent prints.	Forensic light source in the 450 nm to 550 nm range. <a href="#">[5]</a>	Non-porous surfaces, particularly effective on plastic bags and items with multi-colored backgrounds. <a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocols

### Methodology 1: Solvent Red 49 Fluorescent Powder

This method utilizes the fine particles of a **Solvent Red 49**-based powder to adhere to the moisture and oily residues present in latent fingerprints.

Materials:

- **Solvent Red 49** (Rhodamine B)
- Adhesive mixture components: Boric acid, Talc, Barium carbonate OR Silica gel
- Ethanol
- Mortar and pestle
- Sieve (45-micron)

- Camelhair or fiberglass fingerprint brush
- UV lamp (~365 nm)
- Protective gloves, eyewear, and dust mask

#### Protocols:

##### 1. Preparation of **Solvent Red 49** Powder with Adhesive Mixture:[1][3]

- In a fume hood, weigh out 50 mg of **Solvent Red 49**, 4.5 g of boric acid, 0.40 g of talc, and 0.10 g of barium carbonate.
- Suspend the components in a minimal amount of ethanol and stir vigorously to form a slurry.
- Allow the mixture to air-dry completely in a well-ventilated area for 4 to 7 days.
- Once completely dry, grind the solid mass into a fine powder using a mortar and pestle.
- Store the powder in a tightly sealed, light-protected container.

##### 2. Preparation of **Solvent Red 49** Powder with Silica Gel:[4]

- Dissolve 0.5 g to 1.0 g of **Solvent Red 49** in 10 mL of ethanol.
- Add 10 g of silica gel to the solution and heat to 70°C while stirring for 30-60 minutes.
- Dry the mixture in an oven for 2-3 hours.
- Grind the dried mixture using a mortar and pestle and pass it through a 45-micron sieve to obtain a fine fluorescent powder.

##### 3. Application and Visualization:

- Using a clean and dry camelhair or fiberglass brush, lightly dip the tips of the bristles into the **Solvent Red 49** powder.
- Gently apply the powder to the surface suspected of bearing latent prints using a light twirling or brushing motion.
- Once the print becomes visible, gently brush away the excess powder.
- Visualize the developed fingerprint in a darkened environment using a UV lamp with an excitation wavelength of approximately 365 nm.
- The fingerprint ridges will fluoresce, providing contrast against the background. Photograph the developed print using appropriate filters.

## Methodology 2: Solvent Red 49 as a Component in R.A.Y. Dye Staining Solution

In this method, **Solvent Red 49** is a component of the R.A.Y. (Rhodamine, Ardrox, Basic Yellow) solution, which is used to stain latent prints that have first been developed with cyanoacrylate (superglue) fuming. The dye adheres to the polymerized cyanoacrylate, enhancing the visibility of the print through fluorescence.

### Materials:

- Basic Yellow 40 dye
- Glacial acetic acid
- Rhodamine 6G (a close analog of **Solvent Red 49**, often used interchangeably in these formulations)
- Ardrox P133D
- Isopropanol or denatured Ethanol
- Acetonitrile
- Cyanoacrylate-fumed latent prints on non-porous surfaces
- Spray bottle or immersion tray
- Forensic light source (450 nm - 550 nm)
- Orange or red barrier filters/goggles
- Protective gloves, eyewear, and fume hood

### Protocol:

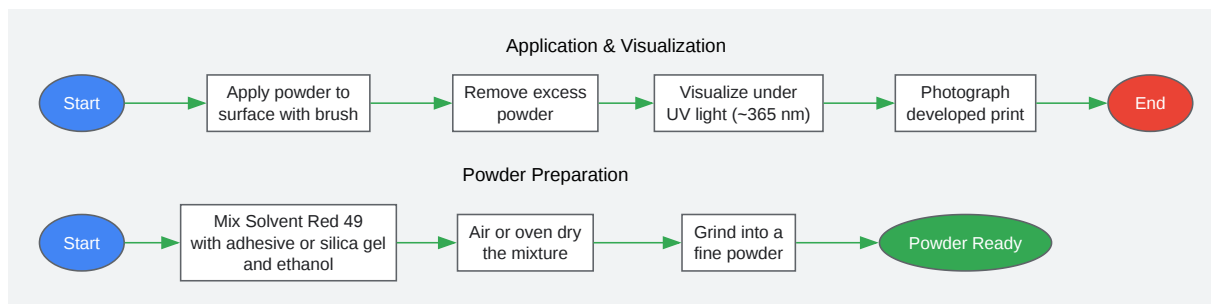
1. Preparation of R.A.Y. Working Solution:[5]

- In a fume hood, combine the following reagents in the specified order, ensuring each component is dissolved before adding the next:
  - 0.5 g Basic Yellow 40 dye
  - 10 ml Glacial acetic acid
  - 0.05 g Rhodamine 6G
  - 4 ml Ardrex P133D
  - 450 ml Isopropanol or denatured Ethanol
  - 40 ml Acetonitrile
- Store the solution in a dark, stoppered glass or plastic bottle.

## 2. Application and Visualization:

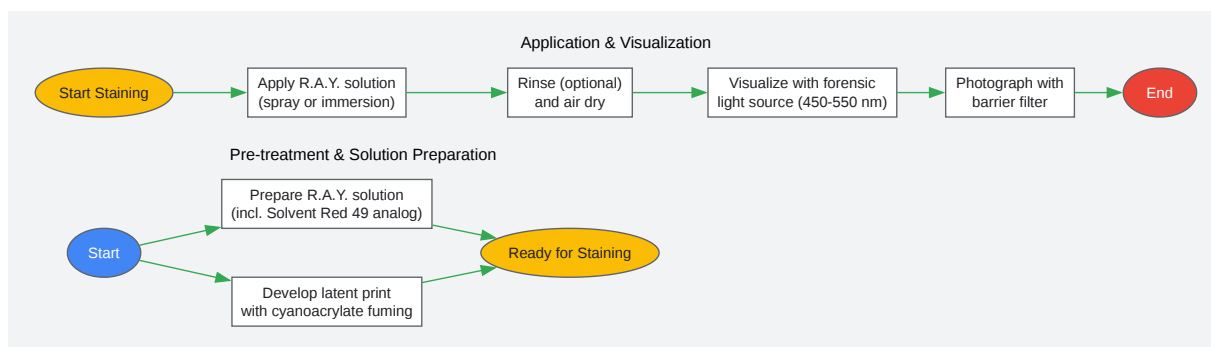
- Ensure the latent prints have been adequately developed using cyanoacrylate fuming.
- In a fume hood, apply the R.A.Y. solution to the fumed prints by either spraying, dipping, or using a squirt bottle.
- Allow the dye to set on the surface for approximately 30 to 60 seconds.
- A rinse with alcohol may be necessary to reduce background staining.[\[5\]](#)
- Allow the item to air dry completely.
- Examine the treated surface with a forensic light source in the 450 nm to 550 nm wavelength range.
- View the fluorescence through orange or red colored goggles or camera filters. The fingerprint ridges will appear fluorescent.
- Photograph the developed prints using the appropriate barrier filter.

## Mandatory Visualizations



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Caption: Experimental workflow for the **Solvent Red 49** fluorescent powder method.



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Caption: Workflow for R.A.Y. dye staining of cyanoacrylate-fumed fingerprints.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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